

# Safety and Handling Guidelines for 5-Fam-pmdm6

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## Compound of Interest

Compound Name: 5-Fam-pmdm6

Cat. No.: B15137275

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Product Name: **5-Fam-pmdm6** (also known as PMDM6-F) Synonyms: 5-FAM-( $\beta$ -A)-( $\beta$ -A)-FM-Aib-pY-(6-Cl-DL-Trp)-E-Ac3c-LN-NH<sub>2</sub>

Disclaimer: This document provides safety and handling guidelines for **5-Fam-pmdm6** based on currently available information. A specific Material Safety Data Sheet (MSDS) for this compound is not readily available. These guidelines are derived from general laboratory safety practices for handling fluorescently-labeled peptides and related chemical compounds. It is intended for use by trained laboratory personnel and researchers.

## Introduction

**5-Fam-pmdm6** is a fluorescently-labeled peptide used as a probe in Murine Double Minute 2 (MDM2) binding assays.[1][2][3] It is a valuable tool for research in areas such as cancer and apoptosis.[2] Due to its nature as a bioactive peptide and fluorescent dye conjugate, appropriate safety precautions must be taken during handling and disposal. This product is intended for research use only and is not for diagnostic, prophylactic, therapeutic, cosmetic, or commercial use.[1]

## Hazard Identification

While a specific hazard classification for **5-Fam-pmdm6** is not available, it is prudent to handle it as a potentially hazardous substance. The primary hazards are associated with the peptide and the fluorescent dye (5-FAM).

- Potential Health Effects:
  - Eye Contact: May cause eye irritation.
  - Skin Contact: May cause skin irritation. Avoid prolonged or repeated exposure.
  - Inhalation: May be harmful if inhaled. May cause respiratory tract irritation.
  - Ingestion: May be harmful if swallowed.
- Carcinogenicity:
  - No component of similar products at a level equal to or greater than 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.

## Personal Protective Equipment (PPE)

To ensure safe handling of **5-Fam-pmdm6**, the following personal protective equipment should be worn at all times in the laboratory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Laboratory coat.

## Safe Handling and Storage

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid the formation of dust and aerosols.
- Avoid inhalation of the substance.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.

#### Storage:

- Store the lyophilized product at -20°C and protected from light.
- For stock solutions, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1 month.
- Keep the container tightly sealed and store in a dry, well-ventilated place.
- Avoid repeated freeze-thaw cycles of solutions.

## First Aid Measures

In case of exposure, follow these first aid procedures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- **Skin Contact:** Immediately wash skin with soap and plenty of water. Remove contaminated clothing and shoes. Seek medical attention if irritation develops.
- **Inhalation:** Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

## Accidental Release Measures

- Wear appropriate personal protective equipment.
- For small spills, carefully sweep up the solid material or absorb the solution with an inert material and place it in a suitable container for disposal.
- Avoid raising dust.
- Ventilate the area and wash the spill site after material pickup is complete.
- Prevent the product from entering drains.

## Disposal Considerations

- Dispose of waste in accordance with all applicable federal, state, and local environmental regulations.
- Contaminated packaging should be treated as the product itself.

## Application Notes and Protocols

### Chemical and Physical Properties

Property	Value	Reference
Molecular Weight	1784.3 g/mol	
Sequence	5-FAM-β-Ala-β-Ala-Phe-Met-Aib- <i>p</i> Tyr-(6-Cl-DL-Trp)-Glu-Ac3c-Leu-Asn-NH <sub>2</sub>	
Aib: α-aminoisobutyric acid; *6-Cl-DL-Trp: 6-chloro-DL-tryptophan; *Ac3c: 1-amino-cyclopropanecarboxylic acid		
Appearance	Lyophilized solid	
Purity	≥95% by HPLC	
Absorbance (λ <sub>max</sub> )	494 nm	
Emission (λ <sub>max</sub> )	521 nm	

## Stock Solution Preparation

- Reconstitution of Lyophilized Peptide:
  - Briefly centrifuge the vial to ensure the lyophilized powder is at the bottom.
  - Reconstitute the peptide in a suitable solvent, such as DMSO, to create a stock solution. For example, to make a 1 mM stock solution from 1 mg of the peptide (MW = 1784.3), add 560.5 μL of DMSO.

- Vortex briefly to ensure the peptide is fully dissolved.
- Storage of Stock Solution:
  - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
  - Store aliquots at -80°C for long-term storage (up to 6 months) or -20°C for short-term storage (up to 1 month).
  - Protect the stock solution from light.

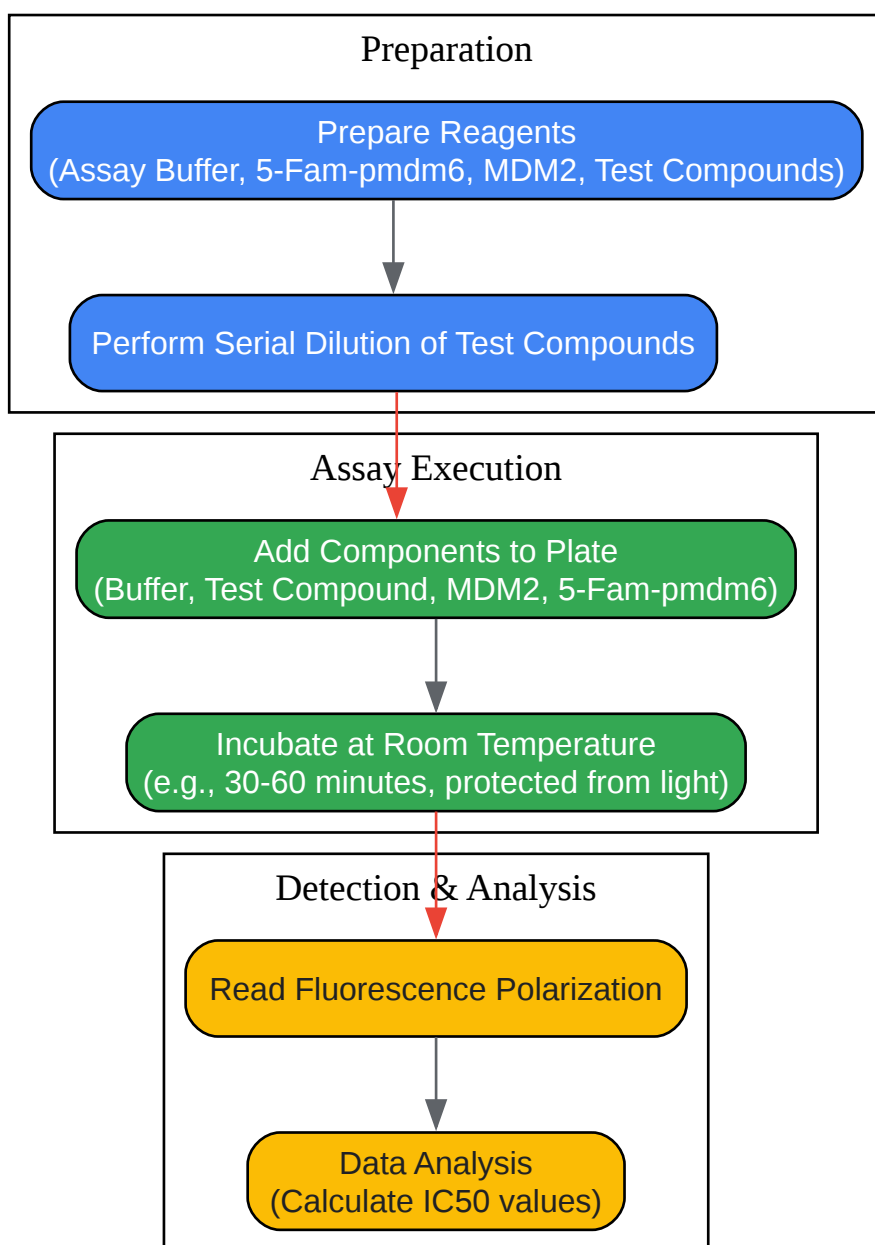
## Experimental Protocol: MDM2-Binding Assay (Fluorescence Polarization)

This protocol is a general guideline for using **5-Fam-pmdm6** in a fluorescence polarization (FP) based MDM2-binding assay. The principle of this assay is that the small, fluorescently-labeled peptide (**5-Fam-pmdm6**) tumbles rapidly in solution, resulting in low fluorescence polarization. Upon binding to the larger MDM2 protein, the complex tumbles more slowly, leading to an increase in fluorescence polarization.

Materials:

- **5-Fam-pmdm6**
- Recombinant MDM2 protein
- Assay buffer (e.g., PBS, pH 7.4, with 0.01% Tween-20)
- Test compounds (potential inhibitors)
- Black, low-volume 384-well or 96-well plates
- Fluorescence plate reader capable of measuring fluorescence polarization

Experimental Workflow:



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Caption: Workflow for an MDM2-binding fluorescence polarization assay.

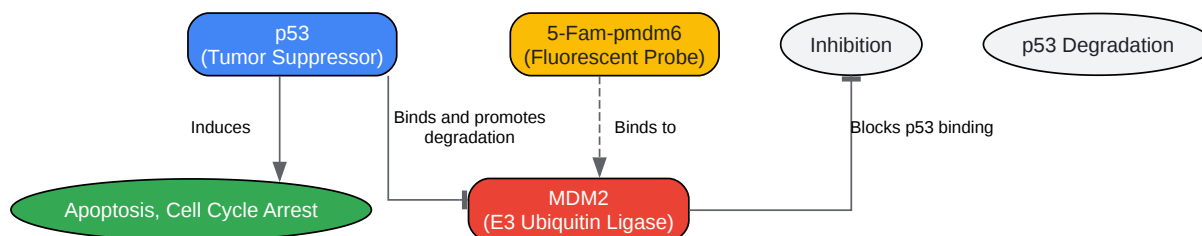
Procedure:

- Reagent Preparation:
  - Prepare a working solution of **5-Fam-pmdm6** in assay buffer. The final concentration in the assay will need to be optimized but is typically in the low nanomolar range (e.g., 1-10

nM).

- Prepare a working solution of MDM2 protein in assay buffer. The concentration should be optimized to give a significant FP signal window.
- Prepare serial dilutions of the test compounds in assay buffer.
- Assay Plate Setup:
  - Add the assay buffer to all wells.
  - Add the test compounds or vehicle control to the appropriate wells.
  - Add the MDM2 protein to all wells except the "no protein" control wells.
  - Mix gently and incubate for a short period (e.g., 15 minutes) at room temperature.
- Initiation of Reaction and Incubation:
  - Add the **5-Fam-pmdm6** working solution to all wells to initiate the binding reaction.
  - Incubate the plate at room temperature for 30-60 minutes, protected from light, to allow the binding to reach equilibrium.
- Detection:
  - Measure the fluorescence polarization using a plate reader with appropriate excitation (e.g., 485 nm) and emission (e.g., 520 nm) filters.
- Data Analysis:
  - The data is typically plotted as fluorescence polarization versus the logarithm of the inhibitor concentration.
  - The IC<sub>50</sub> value, the concentration of inhibitor that causes a 50% reduction in the binding of **5-Fam-pmdm6** to MDM2, can be calculated by fitting the data to a sigmoidal dose-response curve.

Signaling Pathway Context:



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Caption: Interaction of p53, MDM2, and the **5-Fam-pmdm6** probe.

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## References

- 1. 5-FAM-PMDM6 - 1 mg, 1 mg | Labscoop [[labscoop.com](https://labscoop.com)]
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